

AMG9678 discovery and synthesis process

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AMG9678

Cat. No.: B15620554

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No Public Data Found for AMG9678

Following a comprehensive search of publicly available scientific and clinical data, no information was found regarding the discovery, synthesis, or therapeutic development of a compound designated "**AMG9678**". This suggests that "**AMG9678**" may be an internal Amgen designation that has not yet been disclosed in publications or public forums, a typographical error, or a discontinued project with no publicly archived data.

Extensive searches for "**AMG9678** discovery," "**AMG9678** synthesis," and related terms across scientific databases and clinical trial registries did not yield any relevant results.

It is possible that the intended query referred to a different Amgen compound with a similar numerical designation. For instance, information is publicly available for other Amgen compounds such as AMG 337, a selective small-molecule MET inhibitor.^{[1][2]}

Without any available data on **AMG9678**, it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, and visualizations. Should "**AMG9678**" be a different compound, providing the correct designation would be necessary to proceed with a detailed report.

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References

- 1. Phase I Study of AMG 337, a Highly Selective Small-molecule MET Inhibitor, in Patients with Advanced Solid Tumors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. news.cancerconnect.com [news.cancerconnect.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

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